

# (5-Bromo-3-fluoropyridin-2-yl)methanol safety and handling

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## Compound of Interest

**Compound Name:** (5-Bromo-3-fluoropyridin-2-yl)methanol

**Cat. No.:** B571913

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An In-depth Technical Guide on the Safety and Handling of **(5-Bromo-3-fluoropyridin-2-yl)methanol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **(5-Bromo-3-fluoropyridin-2-yl)methanol**. Due to the limited availability of data for this specific compound, information from structurally similar compounds is included to provide a thorough assessment of potential hazards. All data should be handled with the understanding that it serves as a guideline, and a comprehensive risk assessment should be conducted before use.

## Chemical Identification and Physical Properties

**(5-Bromo-3-fluoropyridin-2-yl)methanol** is a halogenated pyridine derivative used as a building block in chemical synthesis.<sup>[1]</sup> Its physical and chemical properties are summarized below. Data for related compounds are included for comparison where specific data is unavailable.

Property	Value	Source
Product Name	(5-Bromo-3-fluoropyridin-2-yl)methanol	[2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFNO	[2]
Molecular Weight	206.01 g/mol	Calculated
Appearance	Solid (Assumed, based on related compounds)	[3]
Purity	97%	[2]
Melting Point	34 - 39 °C (for (6-Bromo-pyridin-2-yl)methanol)	
Boiling Point	246 °C (for (6-Bromo-pyridin-2-yl)methanol)	
CAS Number	Not explicitly available in search results.	

## Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **(5-Bromo-3-fluoropyridin-2-yl)methanol** is not available, the GHS classifications for structurally related brominated and fluorinated pyridinyl methanols indicate several potential hazards.[4][5] Users should handle this compound with the assumption that it possesses similar hazardous properties.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4]
Serious Eye Damage/Irritation	Category 2A / 1	H319: Causes serious eye irritation[4] / H318: Causes serious eye damage[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4]

Signal Word: Warning[4] or Danger[3]

Hazard Pictograms:

-  alt text
-  alt text

(Potential, based on related compounds[3])

## Safe Handling and Storage

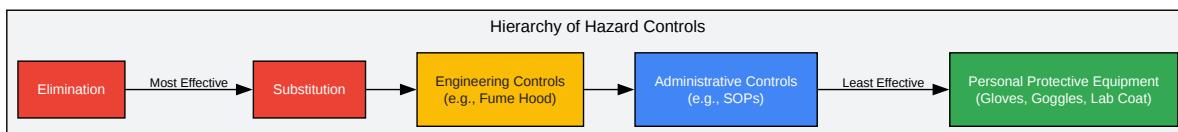
Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[4]
- Ensure that a safety shower and an eyewash station are readily accessible.[4]

## Personal Protective Equipment (PPE)

A diagram illustrating the hierarchy of controls for handling hazardous chemicals is provided below.



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Caption: Hierarchy of controls for managing chemical hazards.

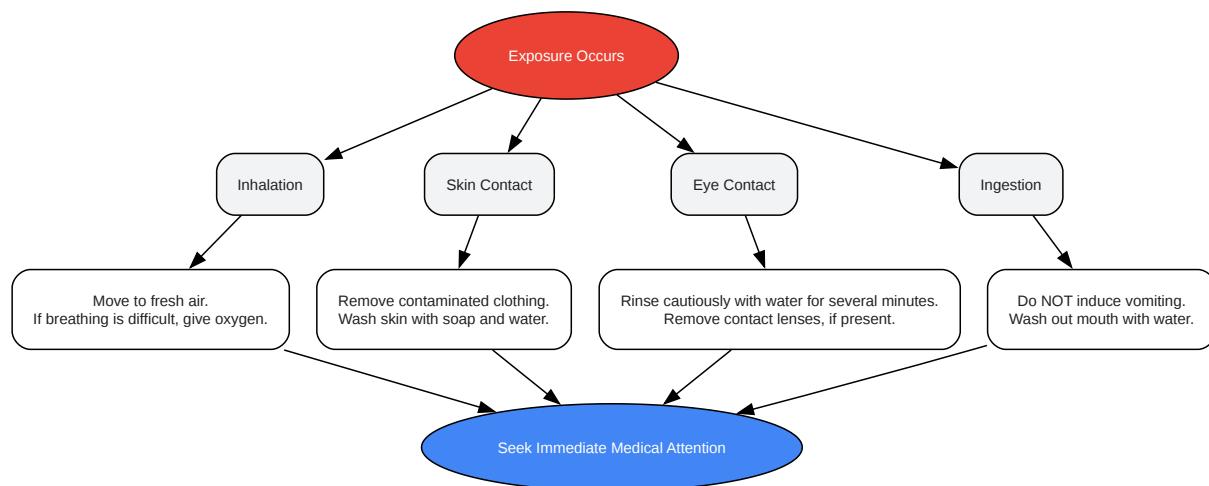
PPE Type	Specification
Eye/Face Protection	Wear safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[6]</a>
Hand Protection	Wear suitable protective gloves (e.g., nitrile rubber). <a href="#">[4]</a>
Skin and Body Protection	Wear a lab coat or impervious clothing to prevent skin contact. <a href="#">[4]</a> <a href="#">[6]</a>
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator. <a href="#">[4]</a> <a href="#">[7]</a>

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

Immediate action is required in case of exposure. The following flowchart outlines the general first aid response.



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Caption: General first aid response workflow for chemical exposure.

- After Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][8]
- After Skin Contact: Immediately remove contaminated clothing.[9] Wash the affected area thoroughly with plenty of soap and water.[4] If skin irritation occurs, get medical advice.[9]
- After Eye Contact: Rinse cautiously with water for at least 15 minutes.[9][10] Remove contact lenses if present and easy to do. Continue rinsing and promptly call a physician.[4]
- After Ingestion: Do NOT induce vomiting.[4] Wash out the mouth with water and seek immediate medical attention.[4]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[4] Avoid breathing dust or vapors. [4] Wear full personal protective equipment.[4]
- Environmental Precautions: Prevent the substance from entering drains or water courses.[4]
- Methods for Cleaning Up: Carefully sweep up or absorb the spillage with an inert material (e.g., sand, diatomite).[4] Place the material in a suitable, labeled container for disposal.[6] Decontaminate the affected area.

## Experimental Protocol: Illustrative Synthesis

No specific synthesis protocol for **(5-Bromo-3-fluoropyridin-2-yl)methanol** was found. The following is a representative, illustrative protocol for the synthesis of a related fluoropyridine, adapted from literature procedures for educational purposes.[11] A thorough literature search and risk assessment must be performed before attempting any new synthesis.

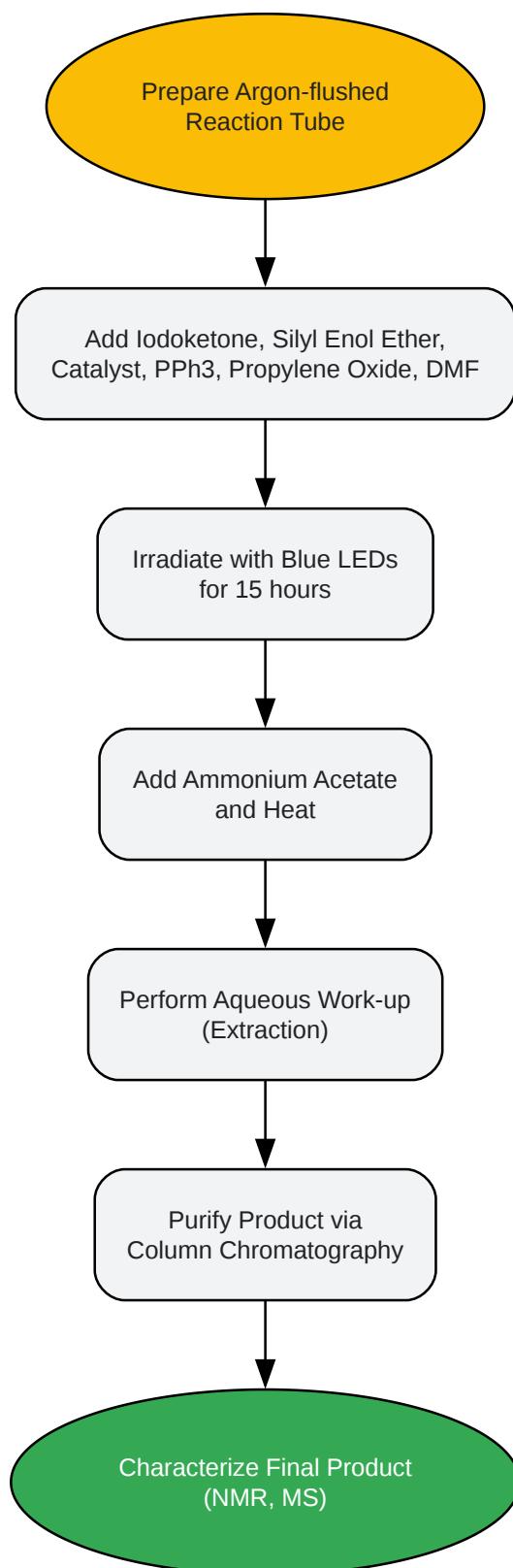
Reaction: Synthesis of a 3-Fluoropyridine Derivative via Photoredox Catalysis.[11]

Objective: To describe a general one-pot method for synthesizing a 3-fluoropyridine structure from ketone derivatives.

Materials:

- $\alpha,\alpha$ -difluoro- $\beta$ -iodoketone (starting material 1)
- Silyl enol ether (starting material 2)[11]
- fac-Ir(ppy)<sub>3</sub> (photocatalyst)[11]
- Triphenylphosphine (PPh<sub>3</sub>)[11]
- Propylene oxide[11]
- Ammonium acetate
- Dimethylformamide (DMF)
- Blue LEDs

## Experimental Workflow:

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Caption: Illustrative workflow for photoredox synthesis of a fluoropyridine.

Procedure:

- A reaction tube is charged with a stir bar, evacuated, and backfilled with argon.[11]
- The  $\alpha,\alpha$ -difluoro- $\beta$ -iodoketone, silyl enol ether, fac-Ir(ppy)<sub>3</sub>, PPh<sub>3</sub>, propylene oxide, and DMF are added sequentially under an inert atmosphere.[11]
- The reaction vessel is irradiated with blue LEDs for approximately 15 hours while maintaining the reaction at room temperature.[11]
- Following the coupling reaction, ammonium acetate is added to the mixture, and it is heated to facilitate the condensation and cyclization to form the pyridine ring.
- After cooling, the reaction mixture is subjected to a standard aqueous work-up, typically involving extraction with an organic solvent.
- The crude product is purified using column chromatography on silica gel.
- The final product is analyzed by techniques such as NMR and mass spectrometry to confirm its structure and purity.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data for **(5-Bromo-3-fluoropyridin-2-yl)methanol** and related compounds. It is not a substitute for a formal risk assessment. All laboratory work should be conducted by qualified personnel in accordance with established safety protocols and regulations.

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